

Technical Monograph: Propionic Acid Methyl-d3 Ester

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Compound of Interest

Compound Name: Propionic Acid Methyl-d3 Ester

CAS No.: 38758-64-4

Cat. No.: B1148185

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Executive Summary

Propionic Acid Methyl-d3 Ester (CAS: 38758-64-4) is the deuterated analog of methyl propionate, where the ester methyl group is fully substituted with deuterium (

).

In drug development and metabolic phenotyping, it serves as the "Gold Standard" internal standard for the quantification of propionic acid and methyl propionate via Gas Chromatography-Mass Spectrometry (GC-MS). Its utility relies on the +3 Da mass shift relative to the endogenous analyte, allowing for precise normalization of matrix effects, ionization suppression, and extraction variability without spectral interference.

Physicochemical Profile & Molecular Weight[1][2][3] [4]

The precise molecular weight is the foundational metric for mass spectrometry method development. Unlike average molecular weight, which is used for stoichiometry, the monoisotopic mass is critical for setting MS acquisition windows (SIM parameters).

Molecular Formula & Structure

- Chemical Formula:

[1][2]

- IUPAC Name: Methyl(

) propanoate

- Structural Notation:

Detailed Mass Calculation

The mass shift arises from the substitution of three Protium (

) atoms with Deuterium (

or D).

Isotope	Atomic Mass (Da)	Count	Total Mass Contribution
Carbon-12 ()	12.00000	4	48.00000
Oxygen-16 ()	15.99491	2	31.98982
Hydrogen-1 ()	1.00783	5	5.03915
Deuterium ()	2.01410	3	6.04230
Monoisotopic Mass	91.07127 Da		

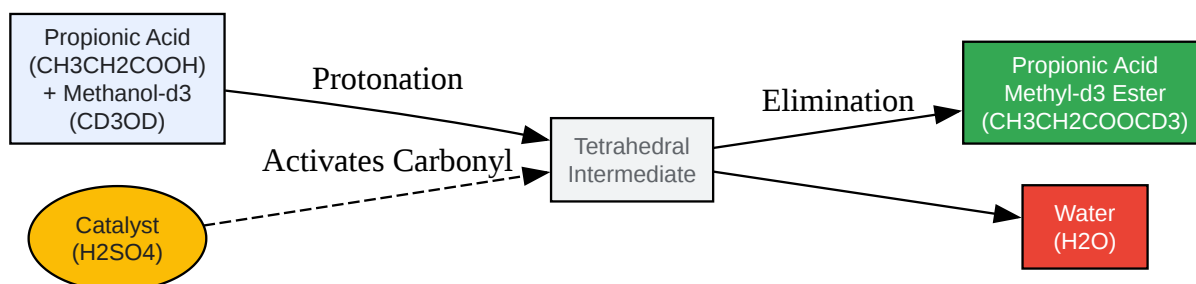
- Average Molecular Weight: ~91.12 g/mol [2][3]
- Mass Shift (): +3.0188 Da relative to unlabeled Methyl Propionate (88.0524 Da).

Synthesis & Quality Control

The synthesis of **Propionic Acid Methyl-d3 Ester** follows a classic Fischer Esterification pathway, modified for isotopic conservation.

Reaction Mechanism

The reaction utilizes Propionic Acid and Methanol-d3 () catalyzed by an anhydrous acid (e.g., or p-TsOH).



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Figure 1: Acid-catalyzed Fischer esterification pathway for the synthesis of Methyl-d3 Propionate.

Critical Quality Attributes (CQA)

- Isotopic Purity: Must be

- Risk:[4] Incomplete deuteration leads to "M-1" or "M-2" species (mass 90 or 89), which may overlap with the natural isotopic envelope of the analyte (M+1, M+2 of the unlabeled drug), causing integration errors.
- Chemical Purity:ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

.[5] Residual Methanol-d3 must be removed as it can compete for ionization in the source.

Bioanalytical Application: GC-MS Methodology

This section details the protocol for using **Propionic Acid Methyl-d3 Ester** as an Internal Standard (IS) for Short-Chain Fatty Acid (SCFA) analysis in plasma.

The "Cross-Talk" Challenge

In MS, the IS must be distinguishable from the analyte.

- Analyte (d0):

88 (Parent), 59 (Methoxycarbonyl), 57 (Propionyl).

- IS (d3):

91 (Parent), 62 (Methoxycarbonyl-d3), 57 (Propionyl).

Critical Insight: Both species produce the

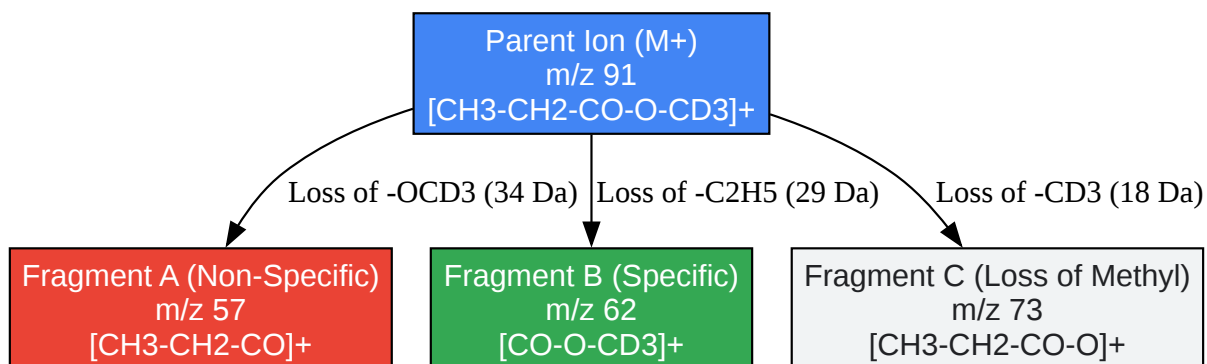
57 fragment (

). This fragment loses the isotopic label. Therefore,

57 cannot be used for selective quantification of the IS. You must monitor the molecular ion (

) or the ester fragment.

MS Fragmentation Logic



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Figure 2: Electron Ionization (EI) fragmentation pattern of **Propionic Acid Methyl-d₃ Ester**. Note that Fragment A loses the deuterium label.

Validated Protocol: Plasma SCFA Extraction

Principle: Acidification of plasma followed by liquid-liquid extraction (LLE) and direct injection.

- Sample Prep:
 - Aliquot
plasma into a glass vial.
 - Spike IS: Add
of **Propionic Acid Methyl-d₃ Ester** working solution (
in methanol).
 - Note: The IS is added before extraction to account for recovery losses.
- Acidification: Add
to protonate propionate salts (
).

- Extraction: Add

Methyl tert-butyl ether (MTBE). Vortex 10 min. Centrifuge 10,000 x g for 5 min.

- Derivatization (Optional): While methyl propionate is volatile, some protocols derivatize the free acid. If measuring the ester directly (e.g., as a metabolite), inject the organic layer.
- GC-MS Parameters (Agilent 5977/7890):
 - Column: DB-WAX or ZB-FFAP (Polar column required for separation).
 - Carrier Gas: Helium @ 1.0 mL/min.
 - Temp Program:
(hold 2 min)
.
 - SIM Mode Acquisition:
 - Analyte (Methyl Propionate): Quant Ion 88.1, Qual Ion 59.0.
 - IS (Methyl-d3 Propionate): Quant Ion 91.1, Qual Ion 62.0.

Metabolic Stability & Kinetic Isotope Effects

When used in in vivo mechanistic studies (rather than just as an analytical standard), the stability of the deuterium label is paramount.

- Ester Hydrolysis: Carboxylesterases cleave the ester bond.
 - .
 - KIE: Secondary Deuterium Kinetic Isotope Effects (SDKIE) may occur but are generally small (

). The ester bond cleavage (Acyl-Oxygen scission) is distinct from the C-D bonds.

- Implication: The d3-ester is metabolically equivalent to the unlabeled ester for most pharmacokinetic purposes, but the released Methanol-d3 is toxicologically distinct (metabolized to Formaldehyde-d2).

References

- Santa Cruz Biotechnology. **Propionic Acid Methyl-d3 Ester** Product Data Sheet. CAS 38758-64-4. [1][2][3][6] [Link](#)[1]
- LGC Standards. Certificate of Analysis: **Propionic Acid Methyl-D3 Ester**. [Link](#)
- National Institute of Standards and Technology (NIST). Methyl Propionate Mass Spectrum (Electron Ionization). NIST Chemistry WebBook, SRD 69. [Link](#)
- KCAS Bio. The Value of Deuterated Internal Standards in Bioanalysis. Whitepaper on SIL-IS regulatory requirements (EMA/FDA). [Link](#)
- BenchChem. Quantitative Analysis of Small Molecules by GC-MS Using Methyl-d3-amine/Ester Derivatization. Application Note. [Link](#)

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Sources

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- 2. [scbt.com \[scbt.com\]](#)
- 3. [Propionic Acid Methyl-d3 Ester | CAS 38758-64-4 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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